

1,2-Diphenylpropane molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diphenylpropane

Cat. No.: B1197580

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An in-depth analysis of **1,2-Diphenylpropane**, a diphenylethane derivative, reveals its fundamental chemical properties. This compound, identified by the CAS number 5814-85-7, is structurally defined as a 1,2-dihydrostilbene with a methyl group substitution at position 1.^{[1][2][3]}

Molecular Composition and Weight

The elemental composition and molecular weight are critical parameters in the fields of chemical research and drug development. For **1,2-Diphenylpropane**, these values are well-established.^{[1][2][4]} The molecular formula is C₁₅H₁₆.^{[1][2][4]} Its molecular weight is approximately 196.29 g/mol.^{[1][2][4]}

Property	Value
Molecular Formula	C ₁₅ H ₁₆ ^{[1][2][4]}
Molecular Weight	196.29 g/mol ^{[1][2][4]}
IUPAC Name	1-phenylpropan-2-ylbenzene ^{[1][2]}
CAS Number	5814-85-7 ^{[1][2]}

Structural Information

The structure of **1,2-Diphenylpropane** consists of a propane chain with two phenyl groups attached at the first and second carbon atoms. This arrangement leads to its systematic name, 1-phenylpropan-2-ylbenzene.^{[1][2]}

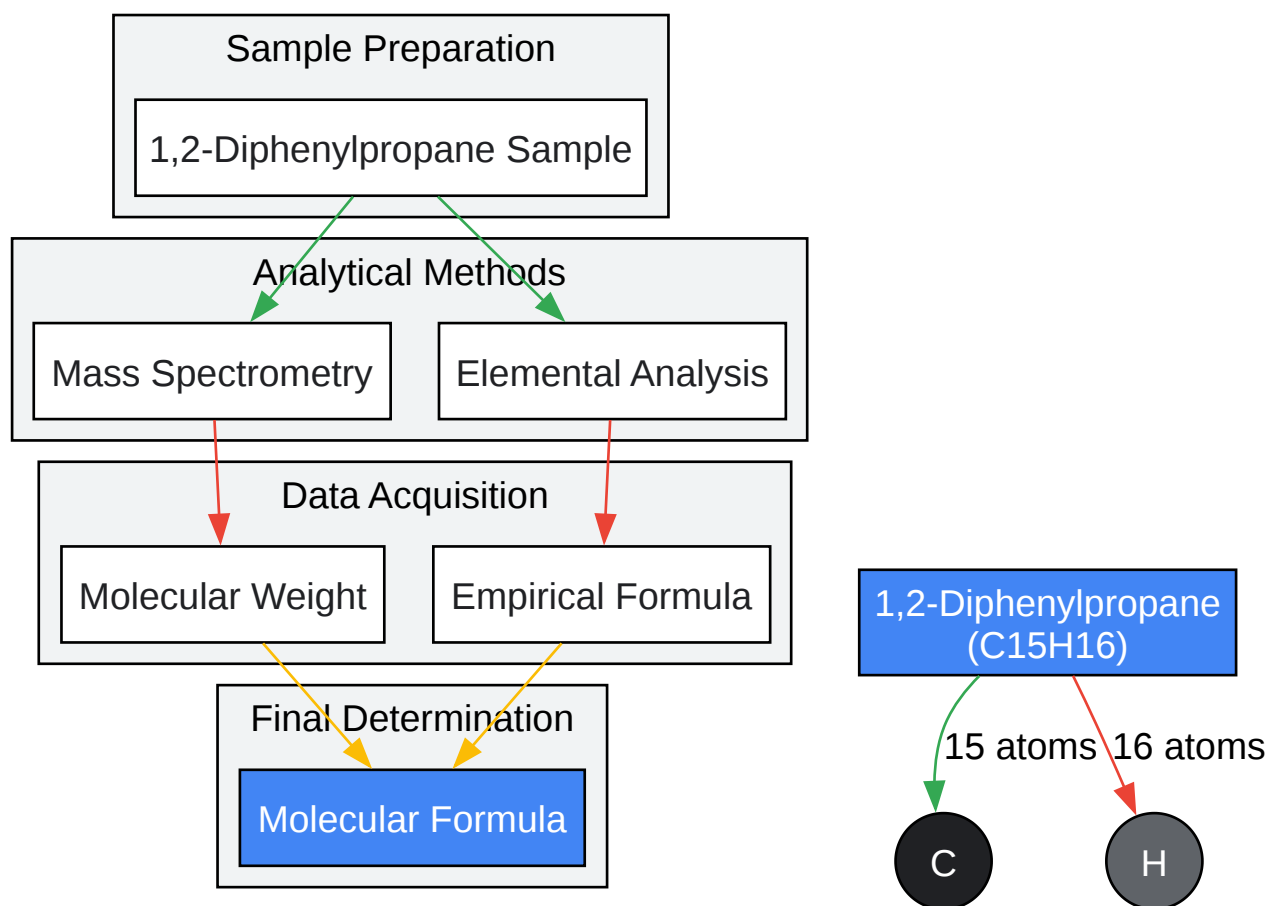
Experimental Protocols

The determination of the molecular formula and weight of a compound like **1,2-Diphenylpropane** typically involves a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: This technique is used to measure the mass-to-charge ratio of ions. The molecular ion peak in the mass spectrum provides the molecular weight of the compound. High-resolution mass spectrometry can yield the exact mass, which helps in determining the molecular formula.^[2]

Elemental Analysis: This method determines the percentage composition of elements (like carbon and hydrogen) in a sample. The empirical formula can be calculated from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula can be definitively established.

Below is a conceptual workflow for the determination of the molecular formula and weight.



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References

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- To cite this document: BenchChem. [1,2-Diphenylpropane molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at:

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